

Personal protective equipment for handling (R)-DRF053 dihydrochloride

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Compound of Interest

Compound Name: (R)-DRF053 dihydrochloride

Cat. No.: B560267

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Essential Safety and Handling Guide for (R)-DRF053 Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **(R)-DRF053 dihydrochloride**. As a potent kinase inhibitor with an uncharacterized toxicological profile, this compound must be handled with the utmost care, treating it as a potentially hazardous substance. Adherence to these protocols is essential to ensure personnel safety and prevent environmental contamination.

Personal Protective Equipment (PPE)

The following table outlines the minimum required personal protective equipment for handling **(R)-DRF053 dihydrochloride**. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.^{[1][2][3]}

Protection Type	Specific Recommendations	Rationale
Hand Protection	Double-gloving with chemical-resistant nitrile gloves.[4]	To prevent skin contact and absorption of the compound. The outer glove should be removed immediately after handling.
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield should be worn when there is a significant risk of splashes.[5]	To protect the eyes and face from splashes and airborne particles.
Body Protection	A disposable, impermeable laboratory coat with long sleeves and tight-fitting cuffs. [6]	To protect skin and clothing from contamination.
Respiratory Protection	All handling of the solid compound and concentrated solutions should be performed in a certified chemical fume hood.[5] For procedures outside a fume hood with a risk of aerosol generation, a NIOSH-approved N95 or higher-level respirator is required.[4]	To prevent inhalation of the powdered compound or aerosols.
Foot Protection	Closed-toe, chemical-resistant shoes.	To protect feet from spills.

Operational Plan: From Receipt to Use

A systematic approach to handling **(R)-DRF053 dihydrochloride** is crucial for maintaining a safe laboratory environment.

2.1. Receiving and Storage

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Store the compound in a clearly labeled, sealed container in a cool, dry, and well-ventilated area.
- Segregate from incompatible materials.
- Maintain a detailed inventory of the compound.

2.2. Preparation and Handling

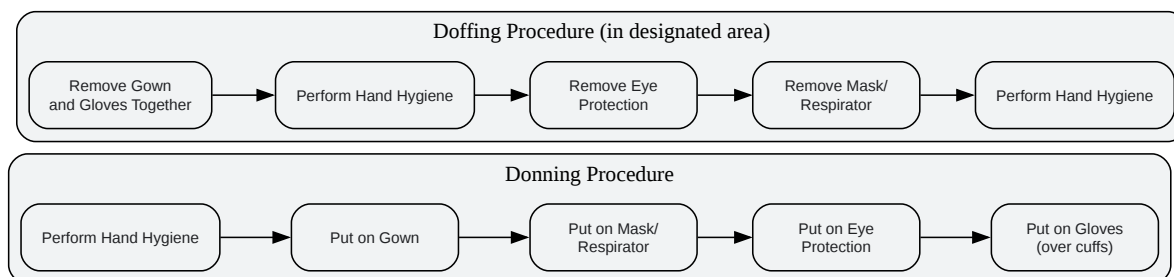
- **Work Area Preparation:** All manipulations of the solid compound or concentrated solutions must occur within a certified chemical fume hood to minimize inhalation risk. The work surface should be covered with absorbent, disposable bench paper.
- **Weighing:** When weighing the solid compound, use a dedicated, clean spatula and weighing vessel inside the fume hood.
- **Solution Preparation:** Slowly add solvent to the solid to avoid splashing. Keep the container sealed when not in use.

2.3. Experimental Use

- Clearly label all solutions containing **(R)-DRF053 dihydrochloride**.
- When transferring solutions, use appropriate tools such as calibrated pipettes to minimize the risk of spills.
- Decontaminate all non-disposable equipment that comes into contact with the compound immediately after use.

Donning and Doffing of PPE

Properly putting on and taking off PPE is critical to prevent cross-contamination.^{[7][8][9]} The following workflow should be followed diligently.



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Caption: Standard sequence for donning and doffing Personal Protective Equipment.

Disposal Plan

All waste contaminated with **(R)-DRF053 dihydrochloride** must be treated as hazardous chemical waste.^[10] Do not dispose of this compound down the drain.^[11]

4.1. Waste Segregation

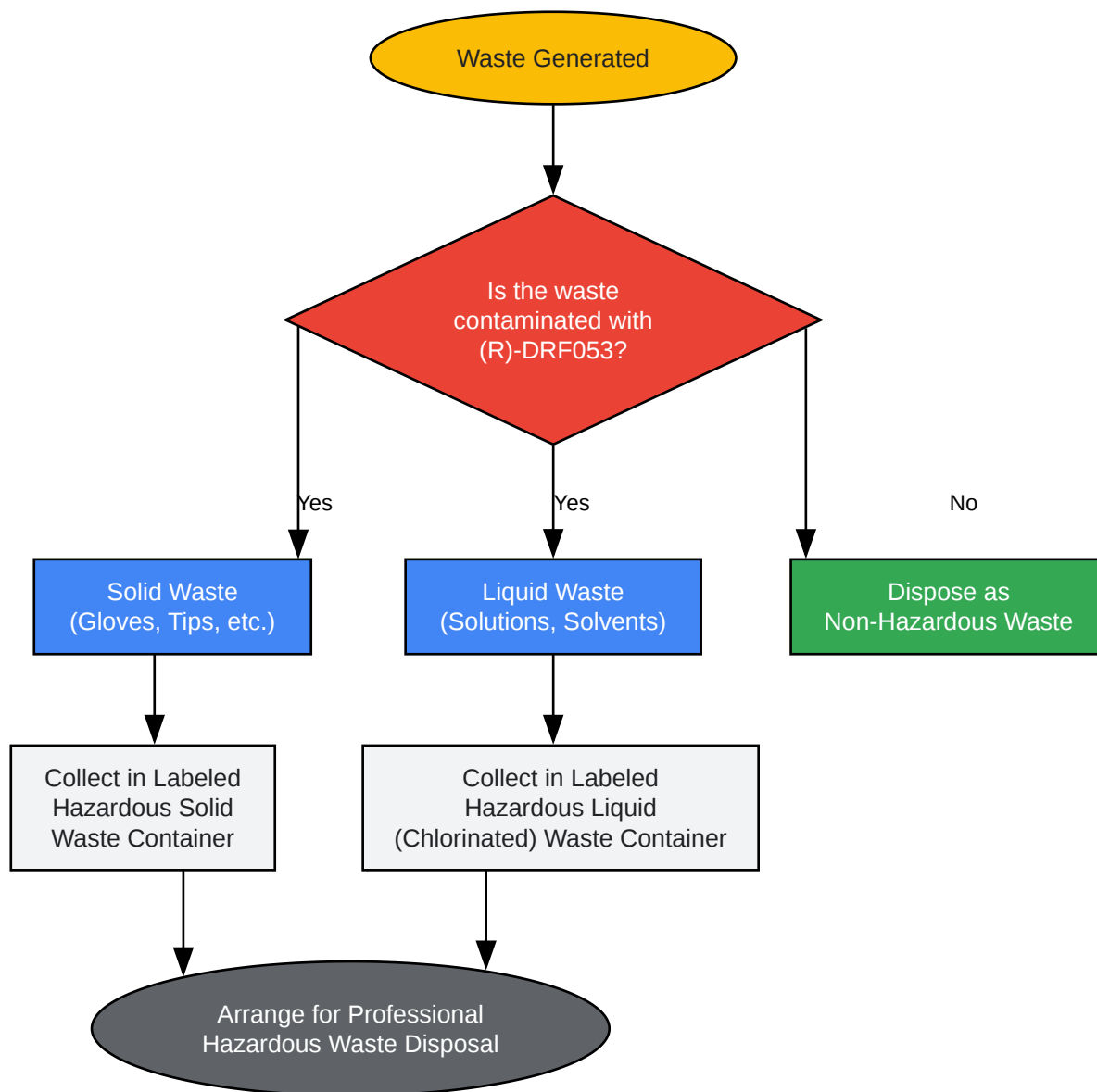
- **Solid Waste:** All contaminated disposable items, including gloves, bench paper, pipette tips, and vials, should be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
- **Liquid Waste:** Unused solutions and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous waste container. As (R)-DRF053 is a dihydrochloride salt, it is a chlorinated organic compound and should be segregated accordingly.^[12]

4.2. Disposal Procedure

- Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste.

- Arrange for pickup and disposal by a certified hazardous waste management company.
- Maintain detailed records of all disposed waste.

The following diagram outlines the decision-making process for the disposal of waste generated during the handling of **(R)-DRF053 dihydrochloride**.



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